

Chemical properties and structure of Athidathion

Author: BenchChem Technical Support Team. Date: December 2025



A Technical Guide to the Chemical Properties and Structure of Athidathion

This guide provides a comprehensive overview of the chemical and structural properties of **Athidathion**, an organophosphate insecticide. The information is intended for researchers, scientists, and professionals in drug development and related fields.

Chemical Identity and Properties

Athidathion is recognized as an organophosphate insecticide. Its key identifiers and physicochemical properties are summarized in the table below, offering a snapshot of its fundamental chemical characteristics.

Table 1: Chemical and Physical Properties of **Athidathion**



Property	Value	Reference(s)
IUPAC Name	O,O-diethyl S-[(5-methoxy-2-oxo-1,3,4-thiadiazol-3(2H)-yl)methyl] phosphorodithioate	[1]
Synonyms	GS-13006, G-13006, Ai3- 27707	[2][3]
CAS Number	19691-80-6	[1][2]
Molecular Formula	C8H15N2O4PS3	
Molecular Weight	330.38 g/mol	
Appearance	White to off-white powder	
Melting Point	43-44 °C	
Boiling Point	376.4 °C at 760 mmHg	
Density	1.49 g/cm ³	
Vapor Pressure	$7.25 \times 10^{-6} \text{ mmHg at } 25^{\circ}\text{C}$	_
Solubility	Slightly soluble in Chloroform and DMSO	_
pKa (Predicted)	-4.17 ± 0.40	_

Chemical Structure

The structural identity of a chemical compound is crucial for understanding its reactivity and interaction with biological systems. Standardized notations provide a concise and unambiguous representation of **Athidathion**'s molecular structure.

Table 2: Structural Identifiers for Athidathion

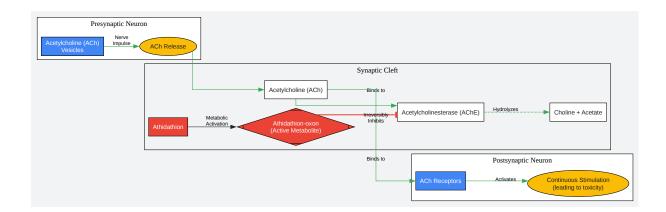


Identifier	String	Reference(s)
SMILES	CCOP(=S) (OCC)SCN1C(=O)SC(=N1)OC	
InChI	InChI=1S/C8H15N2O4PS3/c1- 4-13-15(16,14-5-2)17-6-10- 8(11)18-7(9-10)12-3/h4-6H2,1- 3H3	-
InChIKey	QAOFKYGUSMPWNY- UHFFFAOYSA-N	

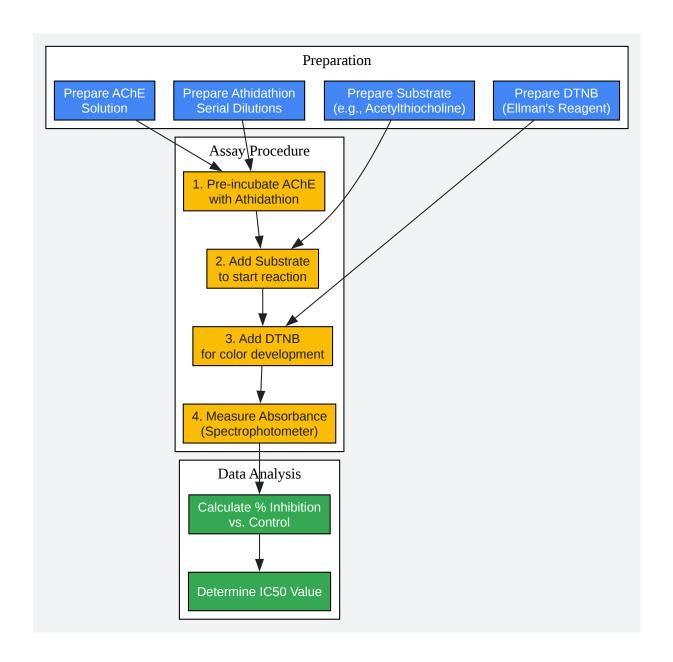
Mechanism of Action: Acetylcholinesterase Inhibition

As an organophosphate pesticide, **Athidathion**'s primary mode of action is the inhibition of acetylcholinesterase (AChE), a critical enzyme in the nervous system. This inhibition disrupts the normal transmission of nerve impulses. The process begins with metabolic activation, where **Athidathion** is converted to its more potent oxygen analog (oxon). This active metabolite then irreversibly binds to and inhibits AChE. The resulting accumulation of the neurotransmitter acetylcholine in the synaptic cleft leads to continuous stimulation of postsynaptic receptors, causing neurotoxicity.









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- To cite this document: BenchChem. [Chemical properties and structure of Athidathion].
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